

3-Amino-6-phenylpyrazine-2-carbonitrile CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Amino-6-phenylpyrazine-2-carbonitrile

Cat. No.: B1275326

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Technical Guide: 3-Amino-6-phenylpyrazine-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Amino-6-phenylpyrazine-2-carbonitrile**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. This document consolidates its known physicochemical properties, a detailed experimental protocol for a closely related analog, and an exploration of the biological activities observed in structurally similar compounds.

Core Compound Data

The fundamental properties of **3-Amino-6-phenylpyrazine-2-carbonitrile** are summarized below, providing a quick reference for researchers.

Property	Value	Source
CAS Number	50627-25-3	N/A
Molecular Formula	C ₁₁ H ₈ N ₄	N/A
Molecular Weight	196.208 g/mol	N/A

Synthesis Protocol

While a specific protocol for the direct synthesis of **3-Amino-6-phenylpyrazine-2-carbonitrile** is not readily available in the surveyed literature, a method for the preparation of a structurally analogous compound, 3-amino-6-phenyl-4-oxypyrazine-2-carbonitrile, has been documented. This procedure offers a viable starting point for the synthesis of the target compound.

Experimental Protocol: Synthesis of 3-Amino-6-phenyl-4-oxypyrazine-2-carbonitrile

This protocol is adapted from a patented synthesis process and outlines the reaction of isonitrosoacetophenone with aminomalononitrile toluene-4-sulfonate.^[1]

Materials:

- Isonitrosoacetophenone (167.4 mmol)
- Aminomalononitrile toluene-4-sulfonate (162.1 mmol)
- Isopropanol (250 ml)
- Cold Water
- Cold Ethanol

Procedure:

- In a 500 ml flask under an argon atmosphere, charge 25.1 g of isonitrosoacetophenone and 41.9 g of aminomalononitrile toluene-4-sulfonate with 250 ml of isopropanol.
- Stir the mixture at 20°C for 4 hours.
- After the reaction period, cool the mixture to 5°C.
- Filter the resulting product and wash it with 40 ml of cold water followed by 40 ml of cold ethanol.
- After drying, a crude product is obtained.

- To purify, slurry the crude product three times in 100 ml of water at 20°C, filtering after each wash.
- The resulting purified product is 11 g of 3-amino-6-phenyl-4-oxypyrazine-2-carbonitrile.^[1]

Below is a workflow diagram illustrating the key steps in this synthesis.



Obtain 3-amino-6-phenyl-4-oxypyrazine-2-carbonitrile

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Synthesis Workflow

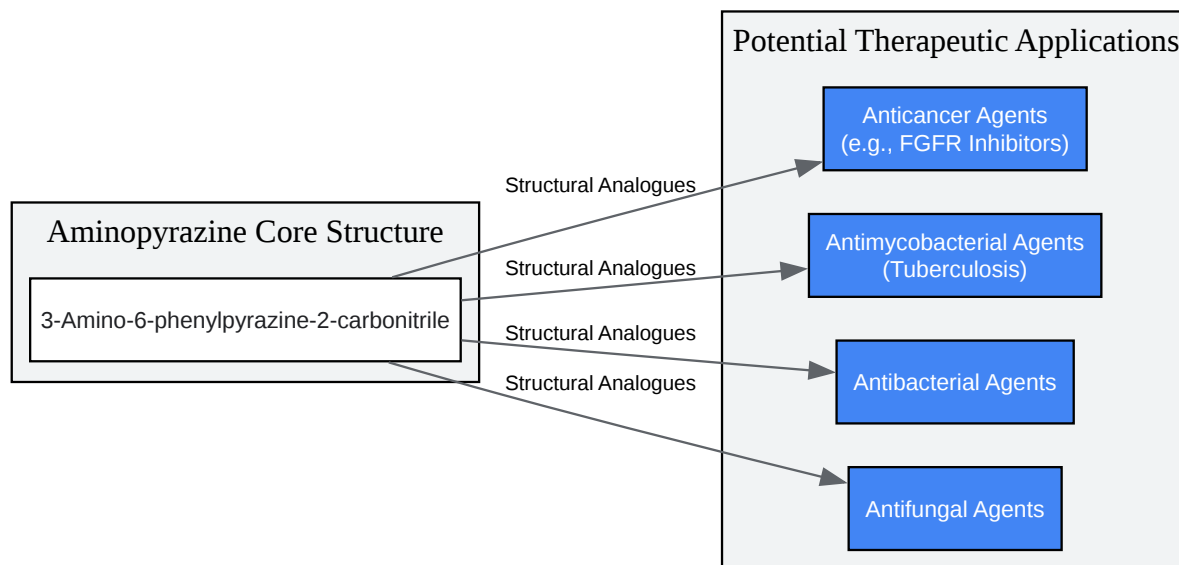
Biological Activity and Potential Applications

Direct studies on the biological activity of **3-Amino-6-phenylpyrazine-2-carbonitrile** are limited. However, the broader class of aminopyrazine derivatives has demonstrated significant potential in various therapeutic areas.

Derivatives of 3-aminopyrazine-2-carboxamide have been investigated as novel inhibitors of Fibroblast Growth Factor Receptor (FGFR), a crucial target in cancer therapy.[2] Furthermore, various substituted aminopyrazine derivatives have shown promise as antimycobacterial, antibacterial, and antifungal agents.[3] For instance, 3-amino-N-(2,4-dimethoxyphenyl)pyrazine-2-carboxamide has exhibited activity against Mycobacterium tuberculosis.[3] Piperidinothiosemicarbazones derived from aminoazinecarbonitriles have also been synthesized and evaluated for their tuberculostatic activity.[4]

The 3-amino-6-substituted-pyrazine-2-carbonitrile scaffold is considered a versatile building block in medicinal chemistry, with potential applications in the development of treatments for cancer and infectious diseases. The phenyl substitution in the target compound may influence its pharmacokinetic and pharmacodynamic properties, making it a compound of interest for further investigation.

The following diagram illustrates the potential therapeutic applications stemming from the aminopyrazine core structure.



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Potential Applications

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